

High-performance liquid chromatography (HPLC) method for ISO-CHLORIDAZON quantification

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Compound of Interest		
Compound Name:	ISO-CHLORIDAZON	
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Application Note:

High-Performance Liquid Chromatography (HPLC) Method for the Quantification of ISO-CHLORIDAZON

Audience: Researchers, scientists, and drug development professionals.

Abstract

This application note details a robust and sensitive High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **Iso-Chloridazon**. **Iso-Chloridazon**, an isomer of the herbicide Chloridazon, can be effectively separated and quantified using a reversed-phase HPLC method with UV detection. The protocol provided herein is adapted from established methods for Chloridazon analysis and is suitable for routine quality control and research applications. This document provides detailed experimental protocols, data presentation tables, and a workflow diagram to ensure successful implementation.

Introduction

Iso-Chloridazon, chemically known as 4-amino-5-chloro-2-phenylpyridazin-3-one, is an isomer of the widely used herbicide Chloridazon.[1][2] Accurate quantification of **Iso-Chloridazon** is crucial for quality control in manufacturing, environmental monitoring, and research studies.



High-Performance Liquid Chromatography (HPLC) offers a reliable and precise method for this purpose. This application note outlines a complete HPLC protocol, including instrumentation, reagent preparation, sample handling, and data analysis.

Experimental

Instrumentation and Materials

- HPLC System: An HPLC system equipped with a UV-Vis or Diode Array Detector (DAD), a constant temperature column compartment, and an autosampler is required.[3]
- Column: A Kinetex C18 column (150 mm x 4.6 mm, 2.6 μm particle size) or equivalent is recommended.[3]
- Analytical Standards: High-purity **Iso-Chloridazon** reference standard.
- Solvents: HPLC grade acetonitrile, water, and o-Phosphoric acid or formic acid are necessary.[3]
- Sample Filtration: 0.22 μm or 0.45 μm nylon or PTFE syringe filters.[4]

Chromatographic Conditions

The following table summarizes the optimized chromatographic conditions for the analysis of **Iso-Chloridazon**.



Parameter	Condition
Column	Kinetex C18 (150 mm x 4.6 mm, 2.6 μm)[3]
Mobile Phase	A: 0.1% o-Phosphoric or Formic Acid in Water (pH 2.0-2.2) B: Acetonitrile[3]
Gradient	Isocratic: 65% A / 35% B[3]
Flow Rate	1.0 mL/min[3]
Injection Volume	5 μL[3]
Column Temperature	25 °C
Detector Wavelength	225 nm or 283 nm[4][5]
Run Time	Approximately 18 minutes[3]

Preparation of Standard Solutions

- Stock Standard Solution (e.g., 1000 μg/mL): Accurately weigh approximately 25 mg of **Iso-Chloridazon** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with acetonitrile.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 μg/mL to 100 μg/mL.

Sample Preparation

The sample preparation will vary depending on the matrix. A general procedure for a solid formulation is provided below.

- Homogenization: For solid samples, thoroughly homogenize by grinding to a fine powder.[3]
- Weighing: Accurately weigh a portion of the homogenized sample containing approximately
 10 mg of Iso-Chloridazon into a 100 mL volumetric flask.[3]
- Extraction: Add approximately 70 mL of acetonitrile and sonicate for 15 minutes to ensure complete dissolution of the analyte.[3]



- Dilution: Allow the solution to cool to room temperature and then dilute to the mark with acetonitrile.[3]
- Filtration: Filter the final solution through a 0.22 μm syringe filter into an HPLC vial before injection.[3]

Method Validation Parameters

For reliable and accurate results, the method should be validated according to international guidelines such as those from the Collaborative International Pesticides Analytical Council (CIPAC) or SANCO.[6] Key validation parameters are summarized in the table below.

Validation Parameter	Acceptance Criteria	
Linearity (R²)	≥ 0.99[6]	
Precision (RSD)	< 2%	
Accuracy (Recovery)	98.0% - 102.0%[6]	
Limit of Detection (LOD)	Signal-to-Noise Ratio of 3:1	
Limit of Quantification (LOQ)	Signal-to-Noise Ratio of 10:1	
Specificity	No interference from blank or placebo at the retention time of the analyte.	

Data Presentation Calibration Curve Data



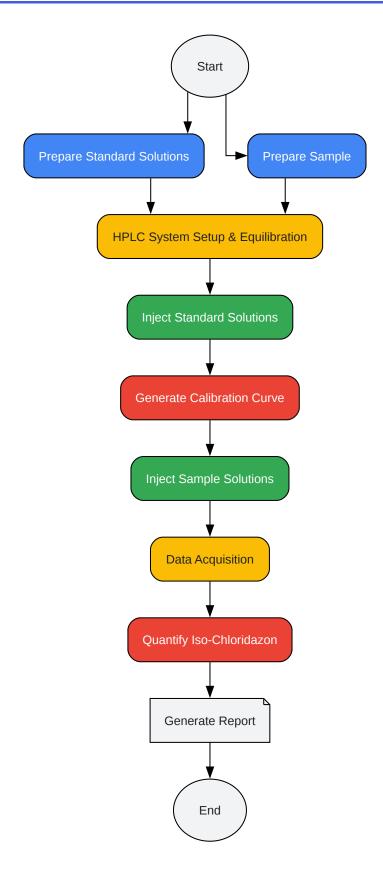
Concentration (µg/mL)	Peak Area (mAU*s)
1	[Insert Data]
5	[Insert Data]
10	[Insert Data]
25	[Insert Data]
50	[Insert Data]
100	[Insert Data]
R ²	[Insert Value]

System Suitability

Parameter	Acceptance Criteria	Result
Tailing Factor	≤ 2.0	[Insert Value]
Theoretical Plates	≥ 2000	[Insert Value]
Repeatability (RSD of 6 injections)	≤ 1.0%	[Insert Value]

Experimental Workflow Diagram





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Caption: Workflow for the HPLC quantification of Iso-Chloridazon.



Conclusion

The HPLC method described in this application note provides a reliable and efficient means for the quantification of **Iso-Chloridazon**. By following the detailed protocol and adhering to the specified validation parameters, researchers and analysts can achieve accurate and reproducible results. This method is well-suited for routine analysis in a quality control environment and for various research applications.

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